In-Depth Technical Guide: Structure Elucidation of Propanedinitrile, [bis(methylthio)methylene]-

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Compound of Interest

Compound Name:	*Propanedinitrile, [bis(methylthio)methylene]-*
CAS No.:	*5147-80-8*
Cat. No.:	*B1329728*

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Abstract

This technical guide provides a comprehensive overview of the structure elucidation of **propanedinitrile, [bis(methylthio)methylene]-**, also known as 2-(bis(methylthio)methylene)malononitrile. The document details the synthesis, purification, and characterization of this compound through various spectroscopic techniques. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of organic chemistry, medicinal chemistry, and drug development, offering detailed experimental protocols and a summary of key structural data. While a complete crystallographic analysis is not publicly available, this guide compiles the most critical data for the structural confirmation of this compound.

Introduction

Propanedinitrile, [bis(methylthio)methylene]- (Figure 1) is a functionalized malononitrile derivative with potential applications in organic synthesis and as a building block for more

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complex molecules. The presence of two cyano groups and two methylthio groups attached to a central ethylene core imparts unique electronic and reactive properties to the molecule. Accurate structural elucidation is paramount for understanding its reactivity and for its potential use in various chemical and pharmaceutical applications. This guide outlines the key analytical techniques used to confirm the structure of this compound.

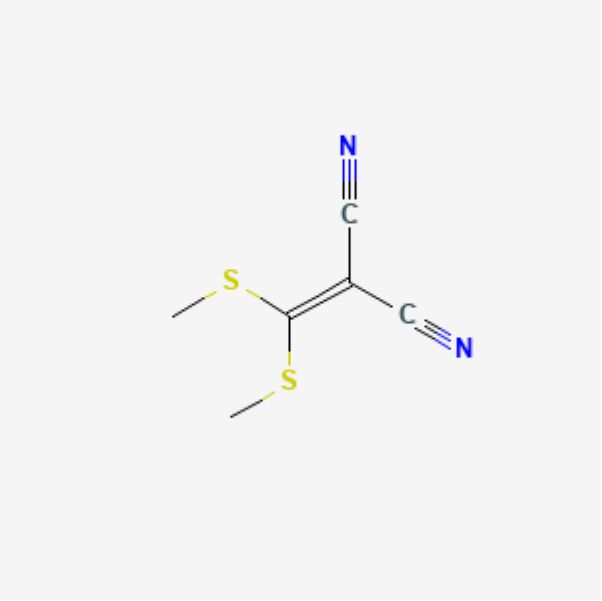


Figure 1. Chemical Structure of **Propanedinitrile, [bis(methylthio)methylene]-**

Physicochemical Properties

A summary of the key physicochemical properties of **propanedinitrile, [bis(methylthio)methylene]-** is presented in Table 1.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	5147-80-8	[1]
Molecular Formula	$C_6H_6N_2S_2$	[1]
Molecular Weight	170.26 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	79-84 °C	[1]

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Experimental Protocols

Synthesis of **Propanedinitrile, [bis(methylthio)methylene]-**

The synthesis of **propanedinitrile, [bis(methylthio)methylene]-** is achieved through a multi-step reaction starting from malononitrile. The following protocol is a modified literature method.

Materials:

- Malononitrile
- Potassium carbonate (K_2CO_3)
- Carbon disulfide (CS_2)
- Methyl iodide (CH_3I)
- Tetrabutylammonium bromide
- Dimethylformamide (DMF)
- Hexane
- Ethyl acetate (EtOAc)

Procedure:

- A suspension of potassium carbonate (8.37 g, 60.55 mmol) in dimethylformamide (25 mL) is prepared in a round-bottom flask.
- Malononitrile (4.0 g, 60.55 mmol) is added to the suspension.
- The mixture is cooled to 0 °C in an ice bath.
- Carbon disulfide (3.6 mL, 66.6 mmol) is added dropwise to the cooled mixture.
- The resulting yellow suspension is stirred at 20 °C for 10 minutes.

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- Methyl iodide (7.6 mL, 121.1 mmol) and tetrabutylammonium bromide (4 g, 10 mmol) are added over a period of 30 minutes.
- The reaction mixture is stirred for an additional 2 hours at room temperature.
- The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient (from 10:0 to 9.5:0.5 v/v) to yield the final product.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: Samples are dissolved in deuterated chloroform ($CDCl_3$). Spectra are recorded on a 300 MHz spectrometer.
- ^{13}C NMR: Samples are dissolved in deuterated chloroform ($CDCl_3$). Spectra are recorded on a 75 MHz spectrometer.

Infrared (IR) Spectroscopy:

- IR spectra are recorded on a Fourier-transform infrared (FTIR) spectrometer using KBr pellets or as a thin film.

Mass Spectrometry (MS):

- Mass spectra are obtained using an electron ionization (EI) source. The fragmentation pattern is analyzed to confirm the molecular weight and structural fragments.

Data Presentation

The following tables summarize the quantitative data obtained from the structural elucidation of **propanedinitrile, [bis(methylthio)methylene]-**.

Table 2: ^{1}H NMR Spectroscopic Data

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
2.76	Singlet	6H	-SCH_3

Table 3: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
184.0	C=($C(CN)_2$)
112.8	-CN
76.3	=$C(CN)_2$
19.3	-SCH_3

Table 4: IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
3003	Weak	C-H stretch (aromatic-like)
2926	Weak	C-H stretch (aliphatic)
2209	Strong	C≡N stretch (nitrile)
1442	Strong	C=C stretch
1417	Strong	CH_3 bend
1316	Medium	C-S stretch
869	Strong	C-S stretch

Table 5: Mass Spectrometry Data

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m/z	Proposed Fragment
170	$[M]^+$ (Molecular Ion)
155	$[M - CH_3]^+$
123	$[M - SCH_3]^+$
91	$[M - 2(SCH_3)]^+$
64	$[C_2S_2]^+$
47	$[SCH_3]^+$
Note: The fragmentation pattern is a plausible interpretation based on the structure and general fragmentation rules. Specific experimental data on relative intensities is not readily available.	

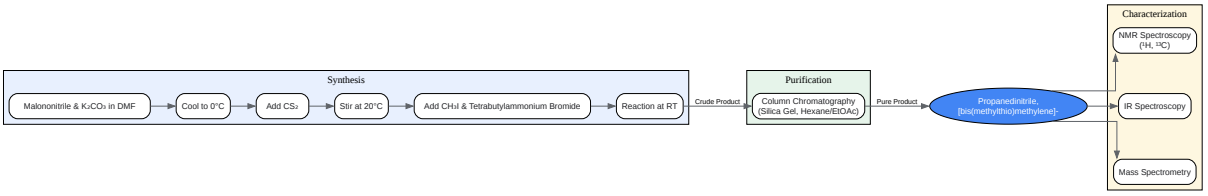
Crystal Structure Data: A definitive X-ray crystal structure for **propanedinitrile, [bis(methylthio)methylene]-** is not available in the public domain. Therefore, precise bond lengths and angles cannot be reported at this time.

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the synthesis and characterization of **propanedinitrile, [bis(methylthio)methylene]-**.

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Synthesis and Characterization Workflow

Conclusion

The structure of **propanedinitrile, [bis(methylthio)methylene]-** has been successfully elucidated and confirmed through a combination of synthesis and spectroscopic analysis. The ^{1}H NMR, ^{13}C NMR, and IR data are all consistent with the proposed structure. While the absence of X-ray crystallographic data prevents a definitive analysis of bond lengths and angles, the compiled spectroscopic evidence provides strong support for the assigned structure. This technical guide serves as a foundational resource for researchers working with this compound, providing detailed protocols and key analytical data.

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